

A Comparative Guide to DISPERSE RED 65 and Other Red Disperse Dyes

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Compound of Interest

Compound Name: DISPERSE RED 65

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This guide provides a comprehensive comparison of **DISPERSE RED 65** with other prominent red disperse dyes, offering valuable insights for researchers, scientists, and professionals in drug development and material science. The following sections detail the performance characteristics, experimental protocols for fastness testing, and a visual representation of the typical synthesis process for these dyes.

Performance Comparison of Red Disperse Dyes

The selection of a suitable dye is critical for achieving desired coloration and durability in various applications, particularly in the textile industry for dyeing synthetic fibers like polyester. The following table summarizes the key performance indicators of **DISPERSE RED 65** against other commonly used red disperse dyes: Disperse Red 73 and Disperse Red 167. The data presented is based on standardized testing methods to ensure a reliable comparison.

Dye Name	C.I. Name	CAS Number	Molecular Formula	Light Fastness (ISO 105-B02)	Wash Fastness (Fading) (ISO 105-C06)	Wash Fastness (Staining) (ISO 105-C06)	Perspiration Fastness (Fading) (ISO 105-E04)	Perspiration Fastness (Staining) (ISO 105-E04)
DISPERSE RED 65	Disperse Red 65	12223-38-0	C ₁₈ H ₁₈ ClN ₅ O ₂	6[1]	5[1]	5[1]	5[1]	5[1]
Disperse Red 73	Disperse Red 73	16889-10-4	C ₁₈ H ₁₆ N ₆ O ₂	6[2][3][4]	5[2][4]	5[2]	5[2][4]	3[4]
Disperse Red 167	Disperse Red 167	26850-12-4	C ₂₃ H ₂₇ ClN ₄ O ₇	7-8[5]	5[5]	5[5]	5[5]	5[5]

Note: Fastness ratings are based on a scale of 1 to 8 for light fastness (where 8 is the best) and 1 to 5 for other fastness tests (where 5 is the best).

Experimental Protocols

The data presented in the comparison table is obtained through standardized experimental procedures. Below are the detailed methodologies for the key fastness tests cited.

Light Fastness Testing (Based on ISO 105-B02 / AATCC Test Method 16.3)

Principle: This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (Xenon arc lamp).

Apparatus:

- Xenon arc lamp apparatus
- Blue wool standards
- Grey scale for assessing color change

Procedure:

- A specimen of the dyed textile is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool standards with known light fastness ratings are exposed.
- The exposure is continued until a specified amount of fading is observed on the test specimen or the blue wool standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the blue wool standards. The rating is given on a scale of 1 to 8.

Wash Fastness Testing (Based on ISO 105-C06)

Principle: This method is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:

- Launder-Ometer or similar apparatus for mechanical agitation at a controlled temperature and time.
- Stainless steel balls
- Multifiber adjacent fabric
- Grey scale for assessing color change and staining

Procedure:

- A specimen of the dyed textile is stitched together with a multifiber adjacent fabric.

- The composite specimen is then subjected to washing in a standardized detergent solution in a Launder-Ometer. Stainless steel balls are added to provide mechanical action.
- The washing is carried out for a specified time and at a specific temperature (e.g., 60°C).
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed specimen (fading) and the degree of staining on the different fibers of the multifiber fabric are assessed using the grey scales.

Perspiration Fastness Testing (Based on ISO 105-E04)

Principle: This test evaluates the resistance of the color of textiles to the action of simulated human perspiration.

Apparatus:

- Perspirometer or a similar device to apply a standard pressure.
- Oven maintained at $37 \pm 2^{\circ}\text{C}$.
- Acidic and alkaline perspiration solutions.
- Multifiber adjacent fabric.
- Grey scale for assessing color change and staining.

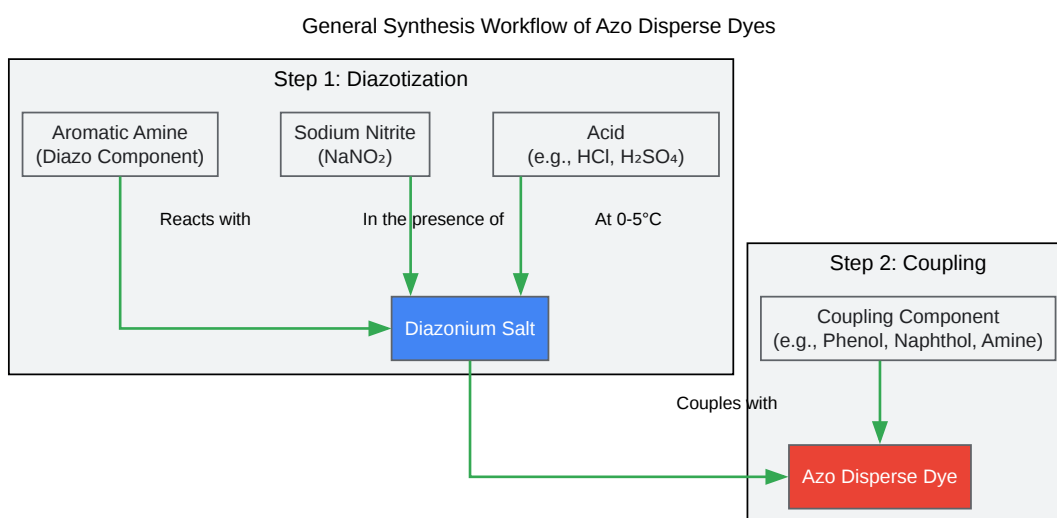
Procedure:

- A composite specimen, consisting of the dyed textile and a multifiber adjacent fabric, is prepared.
- The specimen is immersed in a freshly prepared artificial perspiration solution (both acidic and alkaline solutions are tested separately).
- The wet specimen is then placed between two plates in a perspirometer and subjected to a specified pressure.
- The apparatus is placed in an oven at 37°C for 4 hours.

- After the incubation period, the specimen is removed and dried.
- The change in color of the specimen and the staining of the adjacent fabric are evaluated using the grey scales.

Azo Disperse Dye Synthesis Workflow

The majority of red disperse dyes, including **DISPERSE RED 65**, belong to the azo class of dyes. Their synthesis typically follows a two-step process involving diazotization and coupling. The following diagram illustrates this general workflow.



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Caption: A diagram illustrating the two-step synthesis process of azo disperse dyes.

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